

# MOPS buffer molecular weight and formula

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## Compound of Interest

Compound Name: Mops

Cat. No.: B056913

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## An In-depth Technical Guide to **MOPS** Buffer: Molecular Properties

This guide provides core technical data on 3-(N-morpholino)propanesulfonic acid (**MOPS**), a zwitterionic buffer widely used by researchers, scientists, and drug development professionals for its stability and compatibility in a near-neutral pH range.<sup>[1][2][3]</sup>

## Core Molecular Data

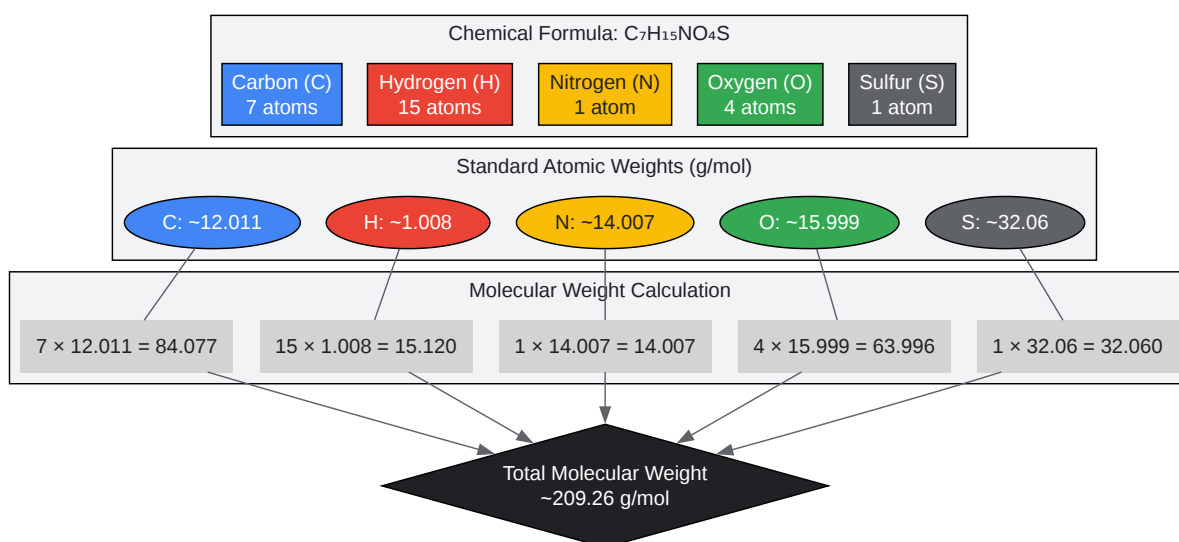
**MOPS** is a popular choice in biological and biochemical studies due to its minimal interaction with metal ions and low UV absorption.<sup>[1]</sup> It is frequently utilized in applications such as cell culture, protein purification, and RNA electrophoresis.<sup>[1][4][5]</sup>

The fundamental molecular properties of **MOPS** are summarized below.

Property	Value	Source
Chemical Name	3-(N-morpholino)propanesulfonic acid	[1]
Chemical Formula	C <sub>7</sub> H <sub>15</sub> NO <sub>4</sub> S	[6]
Molecular Weight	209.27 g/mol	[1]
CAS Number	1132-61-2	[1]
pKa at 25°C	7.2	[1][2]
Buffering Range	6.5 – 7.9	[1][4]
Appearance	White Crystalline Powder	[1]

## Logical Relationship: From Formula to Molecular Weight

The molecular weight of a compound is derived from the sum of the atomic weights of its constituent atoms. The following diagram illustrates this fundamental relationship for the **MOPS** buffer.



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Calculation of **MOPS** molecular weight from its chemical formula.

## Experimental Protocols

This document focuses on the core molecular properties of the **MOPS** buffer. As no specific experiments were cited for analysis, detailed experimental protocols are not included. For methodologies employing **MOPS**, such as in gel electrophoresis or cell culture, it is recommended to consult peer-reviewed literature in the relevant field.

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## References

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